

# Application Note: Quantification of Lipoxin B4 in Plasma using LC-MS/MS

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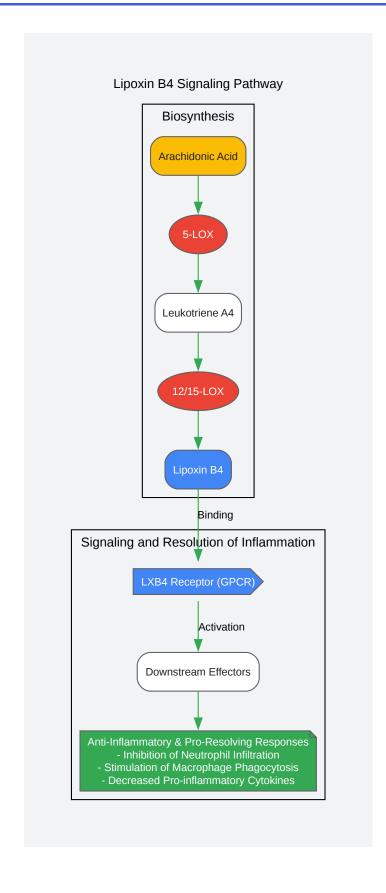
## Introduction

**Lipoxin B4** (LXB4) is a specialized pro-resolving mediator (SPM) derived from arachidonic acid that plays a crucial role in the resolution of inflammation.[1][2] Unlike pro-inflammatory eicosanoids, LXB4 actively promotes the return to tissue homeostasis by inhibiting leukocyte trafficking, stimulating the clearance of apoptotic cells, and reducing the production of pro-inflammatory cytokines. Given its potent anti-inflammatory and pro-resolving properties, the accurate quantification of LXB4 in biological matrices such as plasma is of significant interest for understanding its role in various diseases and for the development of novel therapeutics. This application note provides a detailed protocol for the quantification of **Lipoxin B4** in human plasma using a sensitive and specific Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method.

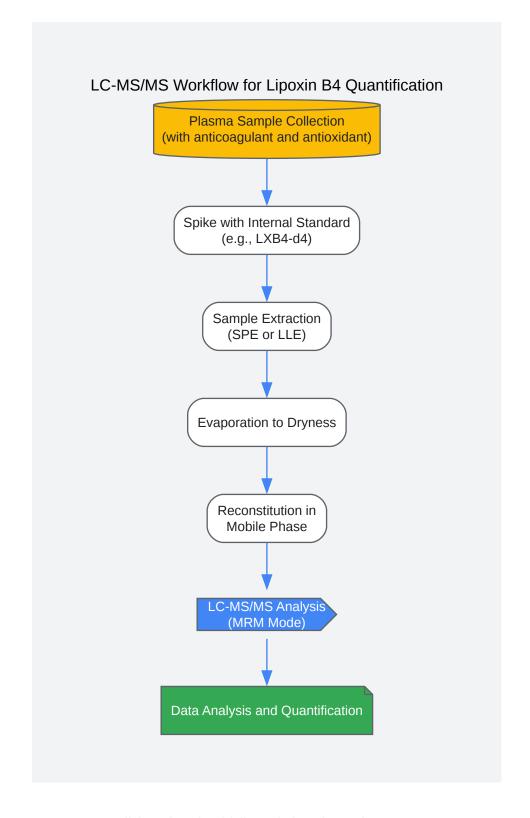
## **Signaling Pathway of Lipoxin B4**

**Lipoxin B4**, along with other lipoxins, is biosynthesized via transcellular pathways involving lipoxygenase (LOX) enzymes, primarily 5-LOX, 12-LOX, and 15-LOX.[3] These mediators then act to resolve inflammation.[1] While the receptor for Lipoxin A4 (LXA4) is well-characterized, the specific receptor for LXB4 is yet to be fully identified, though it is known to signal in a distinct manner from LXA4. The signaling cascade initiated by LXB4 ultimately leads to the downregulation of pro-inflammatory pathways and the promotion of tissue repair.









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